

Clioquinol preparation and solubility for cell culture

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Clioquinol

CAS No.: 130-26-7

Cat. No.: S523982

[Get Quote](#)

Clioquinol Solubility and Stock Solution Preparation

A key first step is preparing a concentrated stock solution. The table below summarizes **clioquinol's** solubility in various solvents, which is critical for selecting an appropriate solvent for your experiments [1] [2].

Solvent	Solubility	Notes and Considerations
DMSO	20 mg/mL [2]	Most common solvent for <i>in vitro</i> studies; final culture concentration should typically be <0.5% to avoid cytotoxicity.
Methanol	~1.5 mg/mL [2]	Suitable for stock solutions.
Ethanol	~1 mg/mL [2]	Suitable for stock solutions.
Chloroform	Soluble (specific concentration not provided) [1]	-
Water	<0.1 g/100 mL at 20°C (practically insoluble) [1]	Not suitable for direct dissolution.

Detailed Protocol: Preparing a 100 mM Stock Solution in DMSO

This protocol will yield a standard, high-concentration stock solution suitable for most cell culture applications.

- **Materials:**

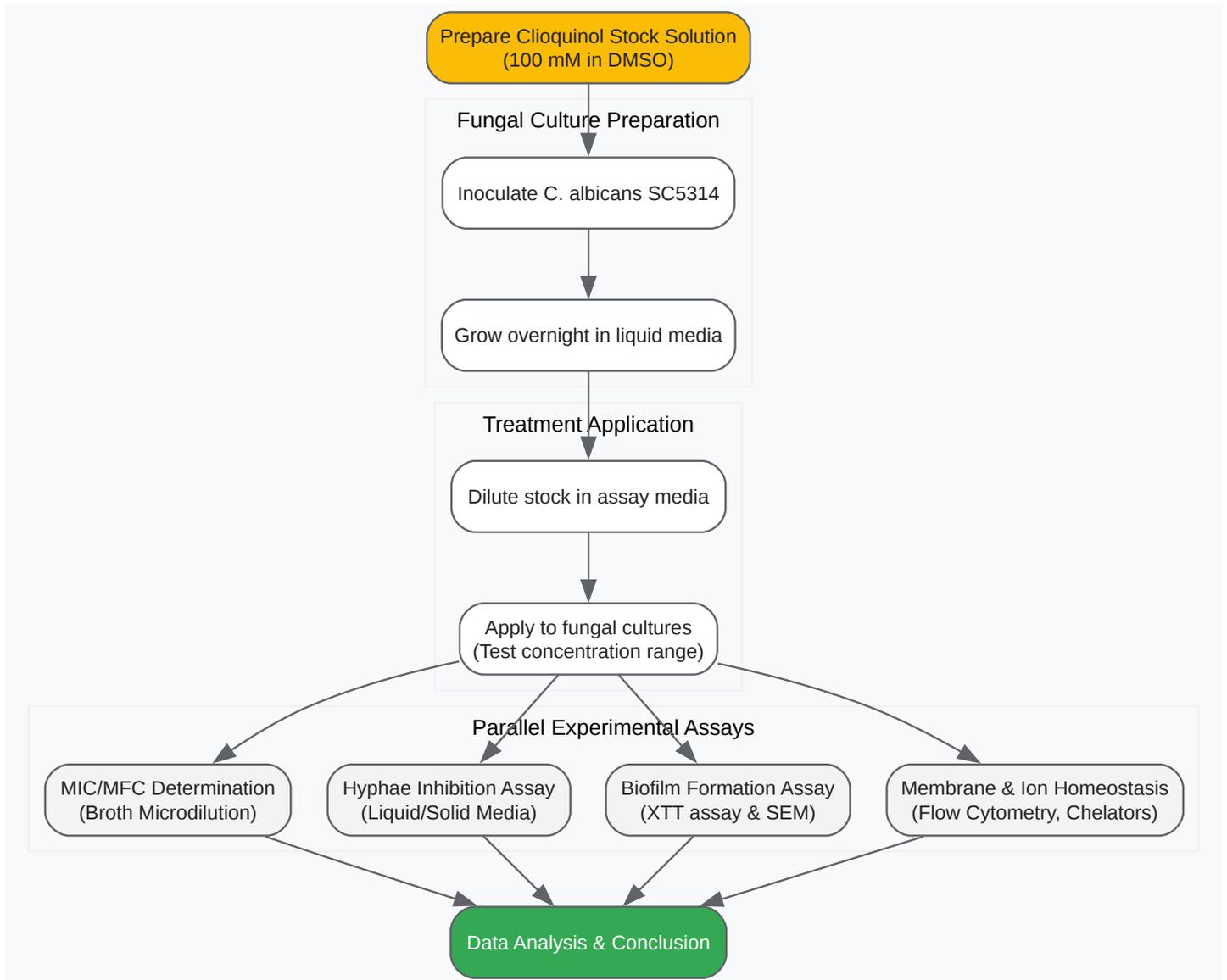
- **Clioquinol** powder (e.g., ≥95% purity, from suppliers like Sigma-Aldrich Calbiochem [2])
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Analytical balance
- 1.5 mL or 2 mL amber microcentrifuge tubes (to protect from light)
- Micropipettes and tips
- Vortex mixer and sonication bath (optional)

- **Procedure:**

- **Calculation:** Calculate the mass of **clioquinol** needed. For a 100 mM stock in DMSO, the molecular weight of **clioquinol** is 305.5 g/mol. To make 1 mL of solution, you would need: $(0.1 \text{ mol/L} \times 0.001 \text{ L} \times 305.5 \text{ g/mol}) = 30.55 \text{ mg}$.
- **Weighing:** Accurately weigh 30.55 mg of **clioquinol** powder and transfer it to an amber microcentrifuge tube.
- **Dissolution:** Add 1 mL of DMSO to the tube. Cap the tube tightly and vortex vigorously for 1-2 minutes until the powder is fully dissolved. If any undissolved particles remain, brief sonication in a water bath for 1-2 minutes can help.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes (e.g., 20-50 μL) to avoid repeated freeze-thaw cycles. Store the aliquots at **-20°C**, protected from light [2]. Under these conditions, stock solutions are typically stable for up to 3 months [2].

Experimental Workflow for Antifungal Activity Assay

The following workflow, based on a published study, outlines the steps for testing **clioquinol**'s effects on *Candida albicans*, including its ability to inhibit morphogenesis and biofilm formation [3].



[Click to download full resolution via product page](#)

Detailed Protocols for Key Assays

1. Determination of Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC) [3]

- **Principle:** This broth microdilution assay determines the lowest concentration that inhibits visible growth (MIC) and kills the fungus (MFC).
- **Materials:**
 - *Candida albicans* strain (e.g., SC5314)
 - RPMI 1640 medium
 - 96-well flat-bottom microtiter plates
 - **Clioquinol** stock solution (e.g., 100 mM in DMSO)
 - Sterile DMSO (for vehicle control)
- **Procedure:**
 - Prepare a 0.5 McFarland standard suspension of *C. albicans* in RPMI 1640 medium.
 - Serially dilute the **clioquinol** stock solution in RPMI 1640 across the 96-well plate to achieve a final concentration range (e.g., 0.125 to 64 µg/mL). Ensure the final concentration of DMSO is the same in all wells (typically ≤1%).
 - Incubate the plate at 37°C for 24-48 hours.
 - The **MIC** is the lowest concentration with no visible turbidity.
 - To determine the **MFC**, take aliquots from wells with no visible growth and spot them onto fresh agar plates. The MFC is the lowest concentration that results in fewer than 3 colonies (≥99.9% kill rate) after incubation.

2. Hyphae Inhibition Assay [3]

- **Principle:** This assay tests **clioquinol**'s ability to suppress the yeast-to-hyphae transition, a key virulence factor.
- **Materials:**
 - Hyphae-inducing media (e.g., RPMI 1640, Spider medium, YPD with 10% FBS)
 - Culture plates or tubes
 - Microscope
- **Procedure:**
 - Inoculate *C. albicans* into liquid hyphae-inducing media containing a concentration gradient of **clioquinol** (e.g., 8 to 64 µg/mL).
 - Incubate at 37°C for 2-6 hours.
 - Observe under a microscope. **Clioquinol** inhibits hyphae formation in a **concentration-dependent manner**. For example, 16 µg/mL may significantly reduce hyphae, while 32-64 µg/mL can inhibit >95% of formation [3].

3. Biofilm Formation Assay [3]

- **Principle:** The XTT reduction assay quantitatively measures metabolic activity in biofilms.
- **Materials:**
 - XTT (2,3-bis(2-methoxy-4-nitro-5-sulfo-phenyl)-2H-tetrazolium-5-carboxanilide) reagent
 - Menadione solution

- Microplate reader
- **Procedure:**
 - Allow biofilms to form in the presence of **clioquinol** for 4-24 hours.
 - Add XTT/menadione solution and incubate in the dark.
 - Measure the colorimetric change (absorbance at 492 nm). **Clioquinol** shows **concentration and time-dependent anti-biofilm activity**, with significant inhibition (>70%) observed at 16 µg/mL after 24 hours [3].

Key Research Findings and Mechanisms of Action

Clioquinol's activity in biological systems is multifaceted. The table below summarizes its key mechanisms and relevant experimental data.

Mechanism of Action	Experimental Findings & Relevance	Key Quantitative Data
---------------------	-----------------------------------	-----------------------

| **Metal Ion Chelation / Ionophore** [4] [2] [3] | Acts as a zinc/copper ionophore, redistributing metals into cells. This disrupts fungal ion homeostasis and is key in cancer and neurodegenerative disease research. | • MIC in *C. albicans*: **1 µg/mL** [3]. • MFC in *C. albicans*: **3 µg/mL** (fungicidal) [3]. | | **Antifungal & Anti-biofilm** [5] [3] | Directly inhibits yeast-to-hyphae transition and biofilm formation in *C. albicans*, major virulence factors. | • **>70% biofilm inhibition** at 16 µg/mL after 24h [3]. • **>95% hyphae inhibition** at 32-64 µg/mL [3]. | | **Anti-angiogenic (Cancer Research)** [6] | In cancer studies, it binds VEGFR2, promoting its degradation and inhibiting endothelial cell tube formation. | • IC₅₀ for HUVEC viability: **~5 µM** [6]. • Synergistic effect with AKT inhibitor **MK-2206** [6]. | | **Membrane Disruption** [3] | At high concentrations, it directly disrupts the fungal cell membrane; at low concentrations, it induces membrane depolarization. | Effects are **concentration-dependent** [3]. |

Critical Notes for Researchers

- **Solubility & Solvent Control:** Always confirm that your **clioquinol** is fully dissolved in culture media. A vehicle control (DMSO at the same final concentration as your highest treatment dose) is mandatory.
- **Stability:** **Clioquinol** may degrade upon prolonged storage or exposure to light. Use amber vials, prepare fresh aliquots regularly, and avoid repeated freeze-thaw cycles [2].

- **Safety: Clioquinol** is classified as toxic if ingested and can cause skin and eye irritation [1] [2]. Always consult the Safety Data Sheet (SDS) and use appropriate personal protective equipment (PPE).
- **Historical Context:** The association with subacute myelo-optic neuropathy (SMON) led to the withdrawal of its oral formulation [7] [4]. However, this effect appears to be specific to certain historical and dietary contexts (e.g., potential vitamin B12 deficiency) [4], and topical and research use is considered safe with standard laboratory precautions.

I hope these detailed application notes and protocols assist in your research. If you are working on a specific biological model, feel free to ask for further tailored information.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | 130-26-7 Clioquinol [chemicalbook.com]
2. Clioquinol [sigmaaldrich.com]
3. The effects of clioquinol in morphogenesis, cell membrane and ion... [bmcmicrobiol.biomedcentral.com]
4. Clioquinol - an overview [sciencedirect.com]
5. Development of a Clioquinol Nanocarrier as a New ... [pmc.ncbi.nlm.nih.gov]
6. Clioquinol inhibits angiogenesis by promoting VEGFR2 ... [link.springer.com]
7. - Wikipedia Clioquinol [en.wikipedia.org]

To cite this document: Smolecule. [Clioquinol preparation and solubility for cell culture]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b523982#clioquinol-preparation-and-solubility-for-cell-culture>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com